

Application Note: High-Efficiency Synthesis of 1-(Morpholinomethyl)cyclohexan-1-ol

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Compound of Interest

Compound Name: 1-(Morpholinomethyl)cyclohexan-1-ol

CAS No.: 116886-08-9

Cat. No.: B2812632

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Executive Summary

This application note details the protocol for the regioselective synthesis of **1-(morpholinomethyl)cyclohexan-1-ol** via the nucleophilic ring opening of 1-oxaspiro[2.5]octane (methylenecyclohexane oxide). This structural motif—a cyclohexane ring bearing a geminal hydroxyl group and an aminomethyl arm—is a critical pharmacophore found in various CNS-active agents, including venlafaxine and tramadol analogs.

Unlike the traditional Mannich reaction (which often suffers from reversibility and harsh acidic conditions), the epoxide ring-opening route offers superior regiocontrol, higher yields, and milder reaction conditions. This guide compares a "Green" water-promoted protocol against a Lewis Acid-catalyzed method, providing researchers with flexible options based on available resources.

Retrosynthetic Analysis & Mechanism

The Strategic Advantage

The target molecule contains a 1,2-aminoalcohol functionality constructed on a quaternary carbon. Synthesizing this via the Mannich reaction (Cyclohexanone + Formaldehyde + Morpholine) can lead to bis-substitution or elimination byproducts.

The epoxide route is superior because:

- **Regio-defined Precursor:** The spiro-epoxide (1-oxaspiro[2.5]octane) fixes the carbon framework before the amine is introduced.
- **Irreversibility:** The release of ring strain from the three-membered epoxide drives the reaction to completion.

Mechanistic Pathway

The reaction proceeds via an

nucleophilic attack.

- **Substrate:** 1-oxaspiro[2.5]octane (Spiro-epoxide).^[1]
- **Nucleophile:** Morpholine (Secondary amine).
- **Regioselectivity:** The spiro-carbon (C1) is a quaternary center and highly sterically hindered. Consequently, the nucleophile exclusively attacks the less substituted exocyclic methylene carbon (C2).
- **Outcome:** The C-O bond at the methylene cleaves, resulting in the formation of a primary amine linkage and a tertiary alcohol on the ring.



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Figure 1: Mechanistic pathway illustrating the regioselective attack of morpholine on the exocyclic methylene group.

Experimental Protocols

Method A: Water-Promoted "Green" Synthesis (Recommended)

Best for: High purity requirements, avoiding metal catalysts, and ease of workup.

Concept: Water acts as a dual activator—it activates the epoxide oxygen via hydrogen bonding and stabilizes the transition state, facilitating the attack of the amine.

Materials

- 1-Oxaspiro[2.5]octane (Methylenecyclohexane oxide): 10 mmol (1.26 g)
- Morpholine: 12 mmol (1.05 g)
- Deionized Water: 5 mL
- Solvent for extraction: Ethyl Acetate (EtOAc)[2]

Procedure

- Charge: In a 25 mL round-bottom flask equipped with a magnetic stir bar, add 1-oxaspiro[2.5]octane (1.26 g).
- Addition: Add Morpholine (1.05 g) followed by Water (5 mL).
- Reaction: Fit the flask with a reflux condenser. Heat the heterogeneous mixture to 80°C (oil bath temperature).
 - Note: The mixture will initially be biphasic. As the reaction proceeds and the amino-alcohol forms, the mixture typically becomes homogeneous.
- Monitoring: Monitor via TLC (Mobile phase: 5% MeOH in DCM). Stain with Ninhydrin or Iodine. Reaction is typically complete in 4–6 hours.

- Workup:
 - Cool to room temperature.^{[3][4]}
 - Dilute with water (10 mL) and extract with EtOAc (3 x 15 mL).
 - Wash combined organics with Brine (10 mL).
 - Dry over anhydrous
, filter, and concentrate under reduced pressure.^[2]
- Purification: The crude product is often pure enough (>95%) for subsequent steps. If necessary, purify via silica gel chromatography (DCM:MeOH 95:5).

Method B: Lewis Acid Catalyzed (or Metal Triflates)

Best for: Difficult substrates or rapid throughput.

Concept: Lewis acids coordinate strongly to the epoxide oxygen, increasing the electrophilicity of the methylene carbon and accelerating the reaction rate significantly.

Materials

- 1-Oxaspiro[2.5]octane: 10 mmol
- Morpholine: 11 mmol
- Catalyst: Lithium Perchlorate (
) (10 mol%) or Bismuth Nitrate (
) (5 mol%)
- Solvent: Acetonitrile (
) (5 mL)

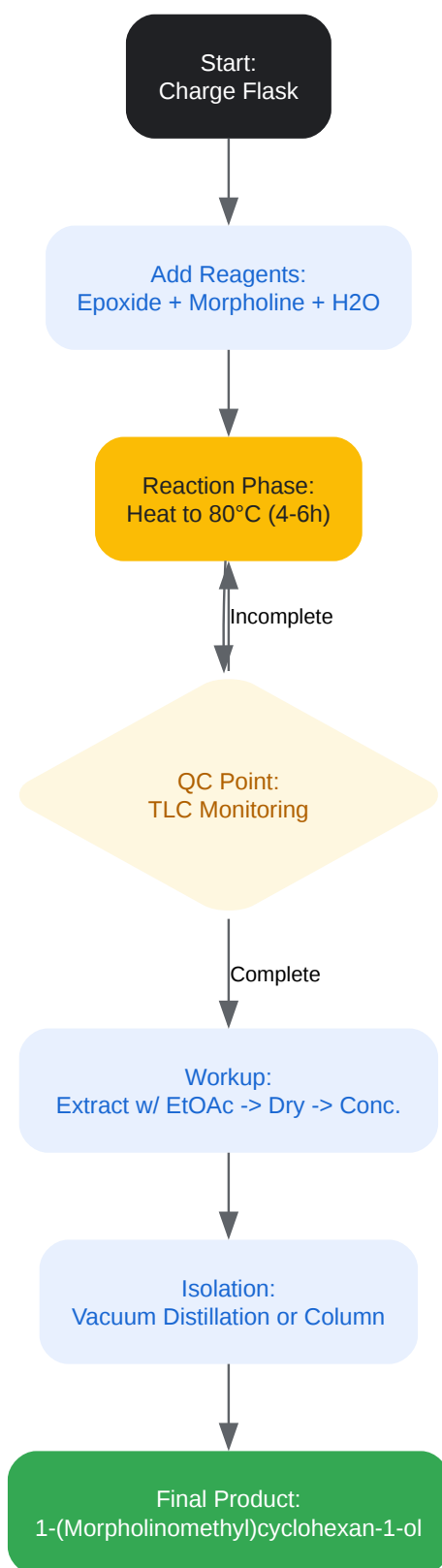
Procedure

- Charge: Dissolve the epoxide and morpholine in Acetonitrile.

- Catalyst Addition: Add the Lewis Acid catalyst in one portion.
- Reaction: Stir at room temperature for 30 minutes. If conversion is slow, heat to 50°C.
 - Note:
reactions can be exothermic; monitor temperature.[\[3\]](#)
- Workup: Quench with water. Extract with DCM. (Follow standard drying/concentration steps).

Process Workflow & Visualization

The following diagram outlines the operational workflow for Method A (Water-Promoted), ensuring critical control points are met.



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Figure 2: Operational workflow for the water-promoted synthesis of the target amino-alcohol.

Analytical Validation

To confirm the identity of **1-(Morpholinomethyl)cyclohexan-1-ol**, compare experimental data against the following expected parameters.

Expected NMR Profile ()

Position	Signal Type	Approx. Shift ()	Integration	Interpretation
Ring	Multiplet	1.20 – 1.70 ppm	10H	Cyclohexane ring protons ().
Morpholine	Triplet (broad)	2.60 ppm	4H	protons of the morpholine ring.
Morpholine	Triplet (broad)	3.70 ppm	4H	protons of the morpholine ring.
Linker	Singlet	2.35 ppm	2H	The exocyclic methylene (). Key diagnostic peak.
Hydroxyl	Broad Singlet	2.5 – 3.0 ppm	1H	Tertiary alcohol (-OH), exchangeable with .

Mass Spectrometry (ESI-MS)

- Molecular Formula:
- Exact Mass: 199.16

- Observed Ion:

Safety & Handling

- Epoxide Hazards: 1-Oxaspiro[2.5]octane is an alkylating agent. It may cause skin sensitization and is potentially mutagenic. Handle in a fume hood with nitrile gloves.
- Morpholine: Flammable liquid and corrosive. Causes severe skin burns and eye damage.
- Reaction Control: While water-promoted reactions are generally mild, Lewis Acid catalyzed ring openings can be highly exothermic. Always add catalyst slowly to a cooled solution if scaling up (>10g).

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